

# Personal protective equipment for handling Ethyl 9-hexadecenoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 9-hexadecenoate

Cat. No.: B1609348

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## Essential Safety and Handling Guide for Ethyl 9-hexadecenoate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 9-hexadecenoate**. Our commitment is to furnish comprehensive laboratory safety and chemical handling information, ensuring your work is conducted with the utmost safety and integrity.

**Ethyl 9-hexadecenoate** is not classified as a hazardous substance.<sup>[1]</sup> However, adherence to standard laboratory safety protocols is essential to mitigate any potential risks. Minor irritation may occur for susceptible individuals.<sup>[1]</sup>

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. Below is a summary of key data for **Ethyl 9-hexadecenoate**.

| Property          | Value   |
|-------------------|---|
| Synonyms          | Ethyl palmitoleate, cis-9-Hexadecenoic acid ethyl ester, Palmitoleic acid ethyl ester[1][2] |
| CAS Number        | 56219-10-4[1][2]  |
| Molecular Formula | C18H34O2[1][2]  |
| Molecular Weight  | 282.47 g/mol [2]  |
| Appearance        | Colorless to almost colorless clear, oily liquid[2][3]                                      |
| Boiling Point     | 134 - 136 °C / 1 mmHg[2]  |
| Density           | 0.870 g/cm <sup>3</sup> [2]   |
| Flash Point       | 92.22 °C (198.00 °F)[4]   |
| Purity            | ≥ 95% (GC)[2]   |

## Personal Protective Equipment (PPE)

While **Ethyl 9-hexadecenoate** is not classified as hazardous, we recommend the following PPE as part of standard good laboratory practice to prevent skin and eye contact and to maintain a sterile research environment.

| Protection Type | Specification                                    | Purpose                        |
|-----------------|--|--------------------------------|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber) | To prevent skin contact.       |
| Eye Protection  | Safety glasses with side-shields or goggles      | To protect eyes from splashes. |
| Body Protection | Laboratory coat                                  | To protect skin and clothing.  |

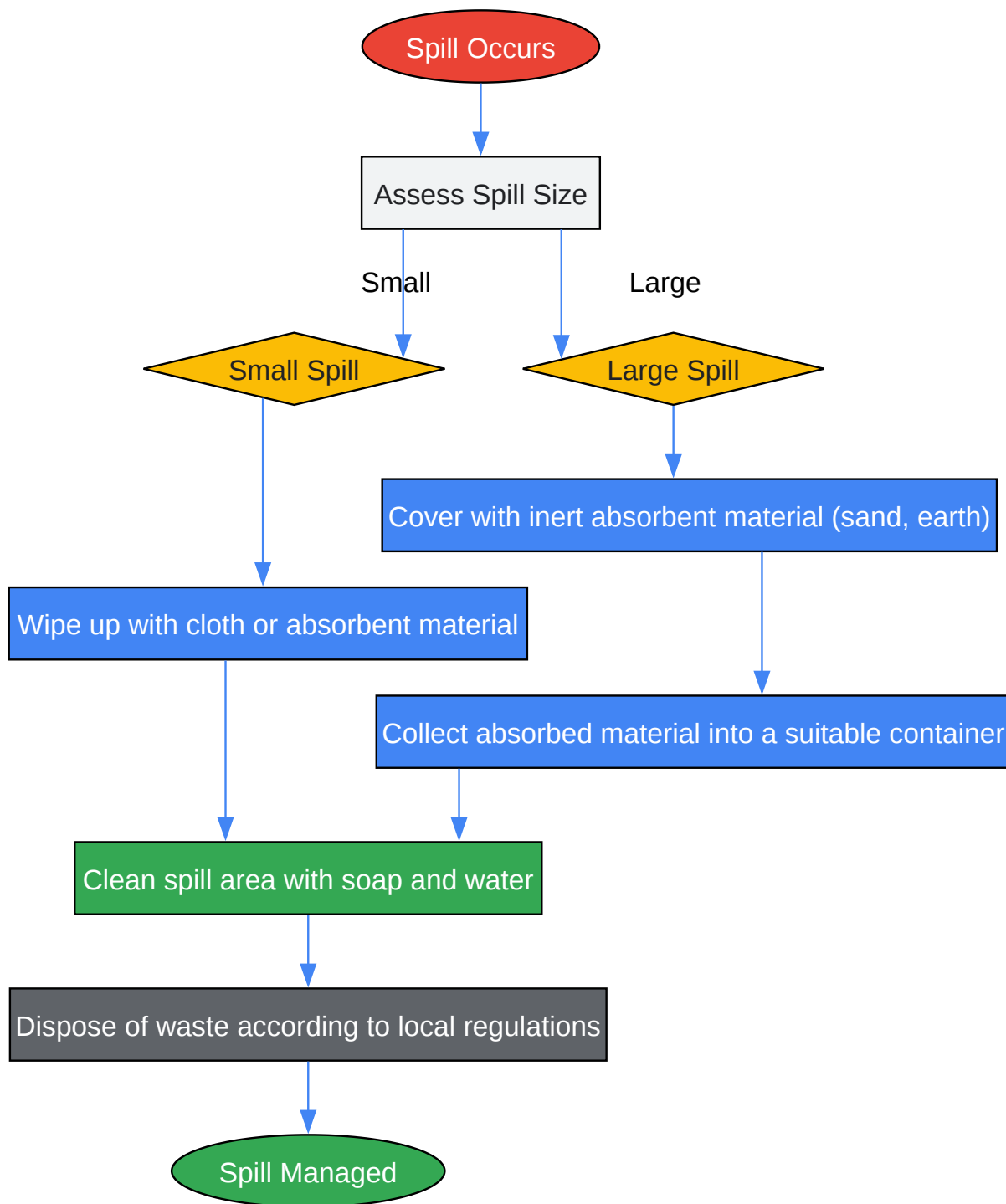
In situations where the substance is heated and fumes are generated, ensure adequate ventilation.[1] For most applications at ambient temperatures, respiratory protection is not required.[1]

## Operational and Disposal Plans

### Handling and Storage:

- Always handle **Ethyl 9-hexadecenoate** in a well-ventilated area.
- Store in a cool, dry place in a tightly sealed container.<sup>[1]</sup> Recommended storage temperature is between 0 - 8 °C.<sup>[2]</sup>
- Avoid contact with strong oxidizing agents and strong bases.<sup>[5]</sup>
- Wash hands thoroughly after handling.

Spill Management: A logical workflow for handling a spill is crucial for maintaining a safe laboratory environment.



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Caption: Workflow for managing an **Ethyl 9-hexadecenoate** spill.

Disposal Protocol: **Ethyl 9-hexadecenoate** is not classified as hazardous waste.[1] However, proper disposal is a critical aspect of laboratory safety and environmental responsibility.

- Collection: Collect waste **Ethyl 9-hexadecenoate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, clearly labeled, and tightly sealed container.
- Labeling: The waste container must be labeled with the chemical name "**Ethyl 9-hexadecenoate**" and its CAS number (56219-10-4).
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the waste through a licensed and approved waste disposal service.[6] This is the safest and most compliant method.
- Regulatory Compliance: Ensure that the disposal method complies with all local, state, and federal environmental regulations. Do not discharge into sewers.[1] This product is not typically recycled.[1]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)